Detecting Granzyme B Expression: A Detailed Western Blot Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*GRANZYME B*
CAS No.:	*143180-74-9*
Cat. No.:	*B1177868*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive protocol for the detection of **Granzyme B** expression in cell lysates and tissue homogenates using Western blotting. **Granzyme B** is a serine protease crucial in cytotoxic T lymphocyte (CTL) and natural killer (NK) cell-mediated apoptosis.[1][2][3] Accurate detection and quantification of **Granzyme B** are vital for immunology, oncology, and autoimmune disease research.

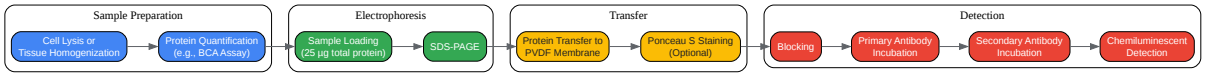
Principles and Applications

Western blotting is a widely used technique to detect specific proteins in a sample. This protocol outlines the separation of proteins by molecular weight using SDS-PAGE, transfer to a membrane, and subsequent detection of **Granzyme B** using a specific primary antibody. This method allows for the relative quantification of **Granzyme B** expression levels, providing insights into the activation of cytotoxic immune responses.

Experimental Workflow

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the key steps of the Western blot protocol for **Granzyme B** detection.



Click to download full resolution via product page

Caption: Western Blot workflow for **Granzyme B** detection.

Detailed Experimental Protocol

1. Sample Preparation

- Cell Lysates:
  - Harvest cells and wash with ice-cold PBS.
  - Lyse the cell pellet in RIPA buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS) supplemented with protease inhibitors.
  - Incubate on ice for 30 minutes, vortexing occasionally.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant containing the protein lysate.
- Tissue Homogenates:
  - Excise and wash the tissue with ice-cold PBS.
  - Homogenize the tissue in RIPA buffer with protease inhibitors using a mechanical homogenizer.

© 2026 BenchChem. All rights reserved.

- Follow steps 1.3 to 1.5 from the cell lysate protocol.

- Protein Quantification:
  - Determine the protein concentration of the lysates using a BCA protein assay kit.

2. SDS-PAGE

- Prepare protein samples by mixing with Laemmli sample buffer and heating at 95-100°C for 5 minutes.
- Load 25 µg of total protein per lane onto a 12% SDS-polyacrylamide gel.[4]
- Include a pre-stained protein ladder to monitor migration. A specific band for **Granzyme B** is expected at approximately 32-35 kDa.[5]
- Run the gel at 100-120V until the dye front reaches the bottom.

3. Protein Transfer

- Transfer the separated proteins from the gel to a PVDF membrane using a wet or semi-dry transfer system.
- After transfer, you can optionally stain the membrane with Ponceau S to visualize total protein and verify transfer efficiency.[4]
- Destain the membrane with TBST (Tris-buffered saline with 0.1% Tween-20).

4. Immunodetection

- Blocking: Block the membrane with 5% non-fat dry milk or 5% BSA in TBST for at least 1 hour at room temperature to prevent non-specific antibody binding.[4]
- Primary Antibody Incubation:
  - Dilute the primary anti-**Granzyme B** antibody in the blocking buffer. Recommended dilutions range from 1:500 to 1:1000.[3][6] For specific antibodies, a concentration of 0.5 µg/mL may be optimal.[5]

© 2026 BenchChem. All rights reserved.

- Incubate the membrane with the primary antibody overnight at 4°C or for 1-2 hours at room temperature with gentle agitation.[4]

- Washing: Wash the membrane three times for 10 minutes each with TBST.[4]
- Secondary Antibody Incubation:
  - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-mouse or anti-rabbit IgG) diluted in blocking buffer according to the manufacturer's instructions.
  - Incubate for 1 hour at room temperature with gentle agitation.[4]
- Final Washes: Wash the membrane three times for 10 minutes each with TBST.[4]

5. Detection and Analysis

- Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's protocol.
- Incubate the membrane with the ECL substrate.
- Capture the chemiluminescent signal using a digital imaging system or X-ray film.
- Perform densitometric analysis of the bands using appropriate software to quantify the relative expression of **Granzyme B**. Normalize the **Granzyme B** signal to a loading control such as β-actin or GAPDH.

Quantitative Data Summary

© 2026 BenchChem. All rights reserved.

Parameter	Recommended Value	Source(s)
Total Protein Loaded	25 µg per lane	[4]
Primary Antibody Dilution	1:500 - 1:1000	[3][6]
Primary Antibody Concentration	0.5 µg/mL	[5]
Blocking Agent	5% non-fat dry milk or 5% BSA in TBST	[4]
Primary Antibody Incubation	1-2 hours at RT or overnight at 4°C	[4]
Secondary Antibody Incubation	1 hour at room temperature	[4]
Expected Molecular Weight	~32-35 kDa	[5]

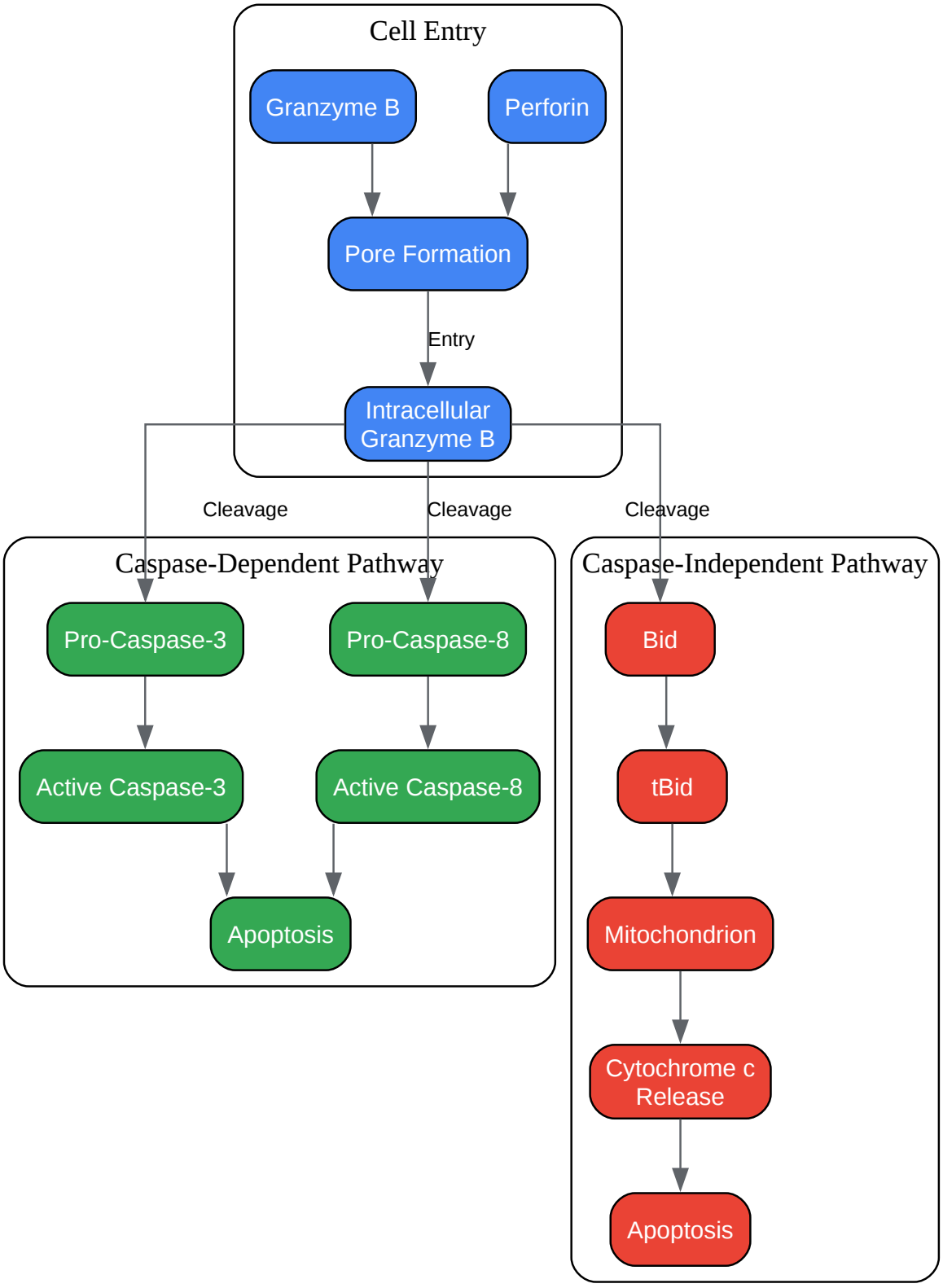
Controls

- Positive Control: Lysates from cell lines known to express **Granzyme B**, such as the natural killer cell line NK-92, are recommended.[6] Activated human peripheral blood mononuclear cells (PBMCs) can also serve as a positive control.
- Negative Control: Lysates from cells that do not express **Granzyme B**.
- Loading Control: An antibody against a housekeeping protein (e.g., β-actin, GAPDH) should be used to ensure equal protein loading across all lanes.

Granzyme B Signaling Pathway

Granzyme B, delivered into target cells by perforin, induces apoptosis through both caspase-dependent and caspase-independent pathways.[1][2]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: **Granzyme B**-mediated apoptosis signaling pathways.

© 2026 BenchChem. All rights reserved.

This protocol provides a robust framework for the detection of **Granzyme B**. Optimization of specific conditions, such as antibody concentrations and incubation times, may be necessary for different experimental systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Granzyme A and Granzyme B Pathway | Thermo Fisher Scientific - HK [thermofisher.com]
- 2. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 3. Granzyme B Polyclonal Antibody (PA1-26616) [thermofisher.com]
- 4. Western Blot protocol for Granzyme B Antibody (NBP2-59678): Novus Biologicals [novusbio.com]
- 5. resources.rndsystems.com [resources.rndsystems.com]
- 6. Granzyme B Antibody | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Detecting Granzyme B Expression: A Detailed Western Blot Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177868/docs#detecting-granzyme-b-expression-a-detailed-western-blot-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.